

Biological Activity Screening of 4-Chloro-N-methylpicolinamide Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-N-methylpicolinamide
hydrochloride

Cat. No.: B563550

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For: Researchers, Scientists, and Drug Development Professionals

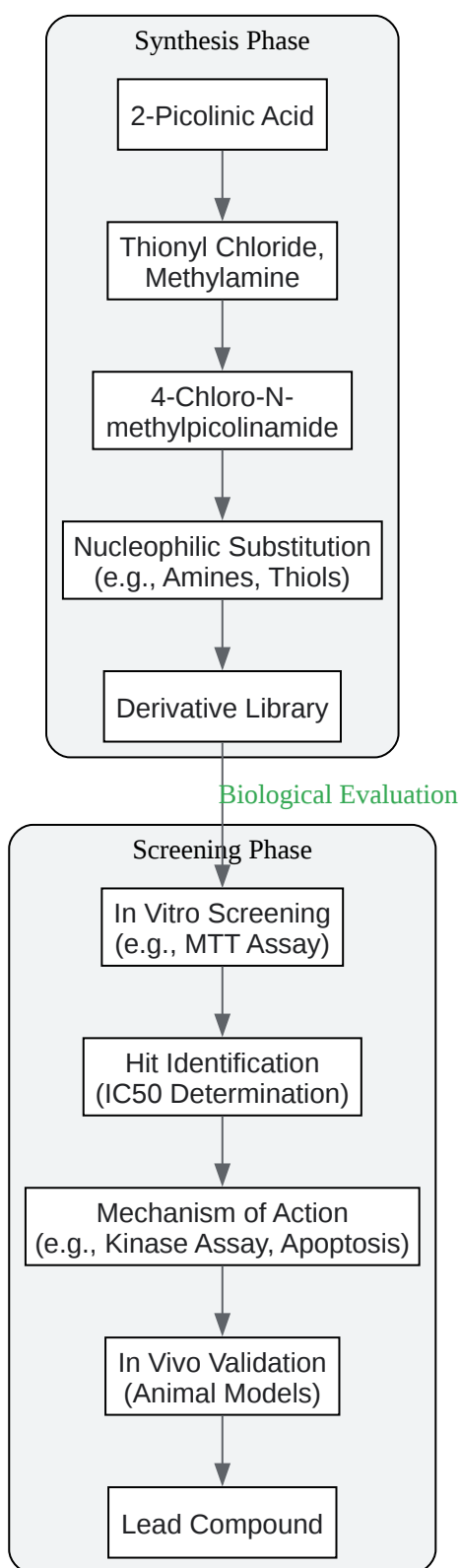
This technical guide provides a comprehensive overview of the biological activity screening of derivatives based on the 4-Chloro-N-methylpicolinamide scaffold. This document details synthetic pathways, experimental protocols for biological evaluation, and summarizes key findings, with a primary focus on their potential as antitumor agents. The information is structured to serve as a practical resource for professionals engaged in pharmaceutical research and development.

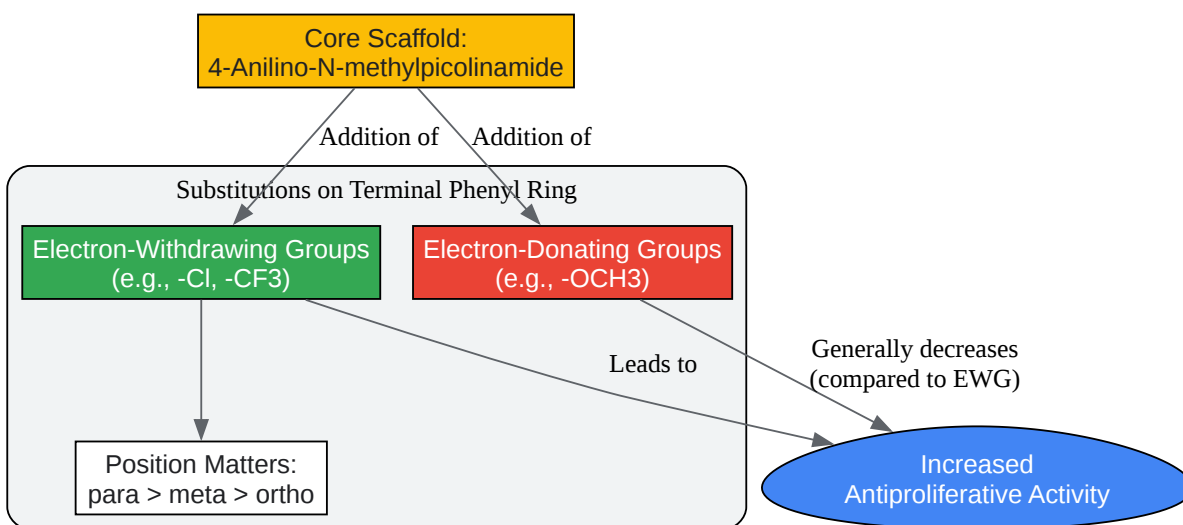
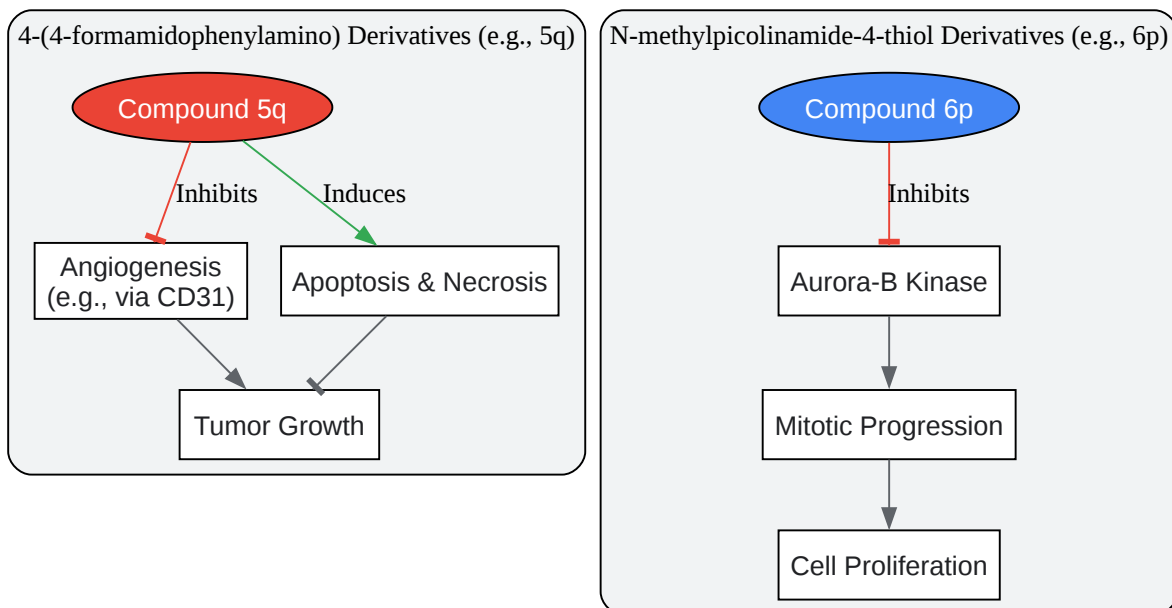
Introduction

4-Chloro-N-methylpicolinamide is a versatile pyridine derivative that serves as a crucial intermediate in the synthesis of advanced pharmaceutical compounds.^{[1][2]} Its derivatives have garnered significant attention, particularly in oncology, due to their potent biological activities. Research has led to the development of novel series of compounds, such as 4-(4-formamidophenylamino)-N-methylpicolinamide and N-methylpicolinamide-4-thiol derivatives, which exhibit significant antiproliferative effects against various human cancer cell lines.^{[3][4]} This guide consolidates the available data on the synthesis, in vitro and in vivo screening, and preliminary mechanism of action for these promising compounds.

Synthesis and Screening Workflow

The general pathway for developing and evaluating these derivatives involves a multi-step chemical synthesis followed by a cascade of biological assays to determine activity and mechanism.





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